

# diallyl oxalate thermal stability comparison

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Diallyl oxalate

CAS No.: 615-99-6

Cat. No.: S1929053

Get Quote

## Polymerization Kinetics of Diallyl Esters

While thermal decomposition data for **diallyl oxalate** is lacking, a kinetic study provides comparative reactivity data for diallyl esters during polymerization, which relates to molecular stability [1].

The table below summarizes key kinetic parameters for selected diallyl esters:

Compound Name	Abbreviation	Kc at 60°C (mol/L)	Overall Activation Energy (kcal/mol)
Diallyl Oxalate	DAO	3.6	21.1
Diallyl Malonate	DAM	3.2	24.2
Diallyl Succinate	DASu	2.8	21.7
Diallyl Adipate	DAA	2.5	22.0
Diallyl Sebacate	DAS	1.2	22.2

### Experimental Protocol for Polymerization Kinetics [1]:

- Reaction Setup:** The radical polymerization studies were conducted using **benzoyl peroxide** as the initiator.

- **Key Measurements:** Researchers measured the **initial overall rate of polymerization (Rp)** and the **residual unsaturation of the polymers**.
- **Data Analysis:** The ratio of the rate constant for unimolecular cyclization to that of bimolecular propagation (Kc) was evaluated from the relationship between residual unsaturation and monomer concentration. The overall activation energy was determined from the temperature dependence of the polymerization rate.

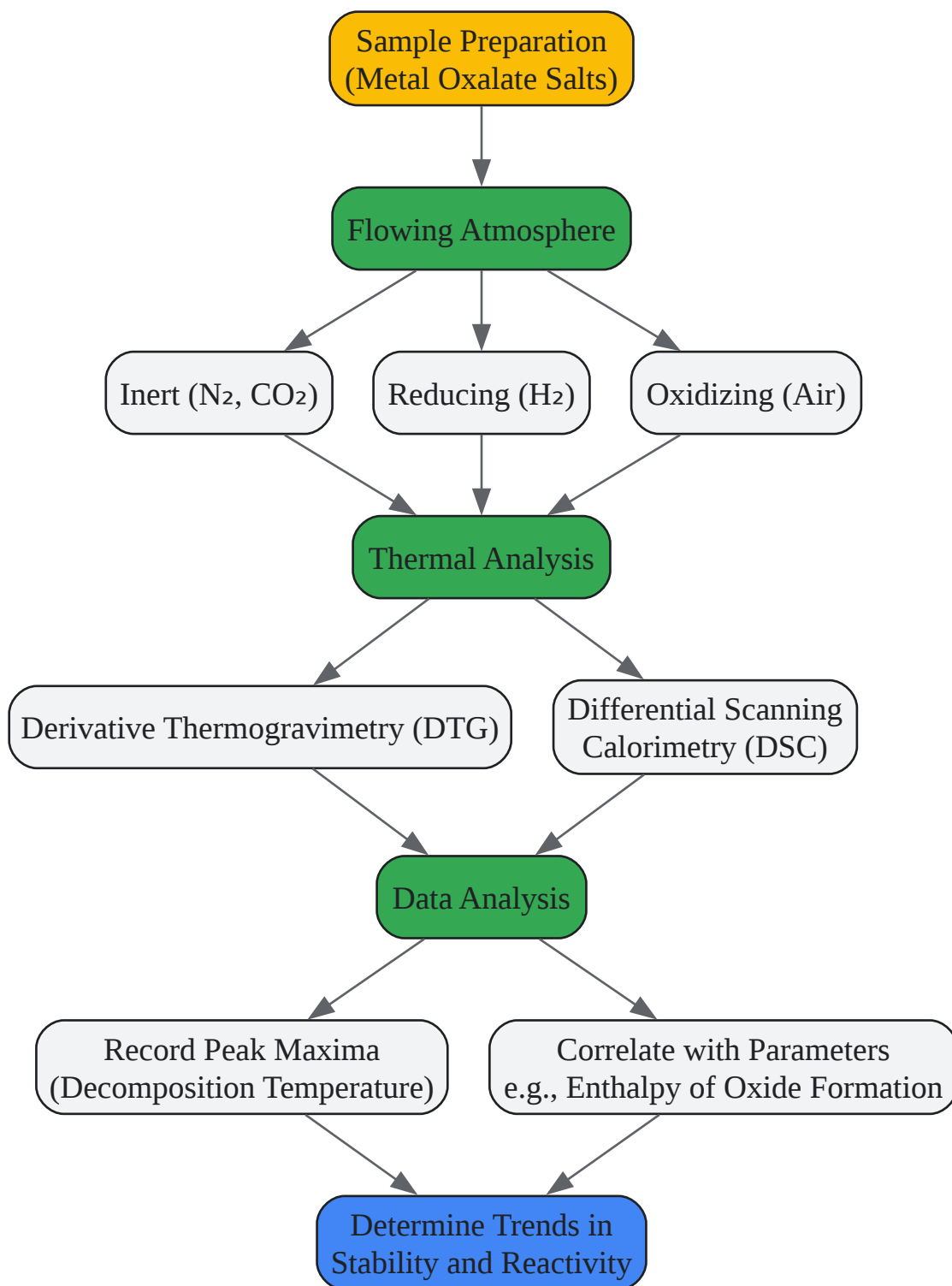
## A Framework for Oxalate Thermal Stability Analysis

Although direct data on **diallyl oxalate** is unavailable, a comparative study on the thermal decomposition of inorganic divalent transition metal oxalates (e.g., manganese, iron, cobalt oxalates) provides a valuable methodological framework [2].

### Experimental Protocol for Thermal Decomposition [2]:

- **Techniques:** The study used **Derivative Thermogravimetry (DTG)** and **Differential Scanning Calorimetry (DSC)**.
- **Atmospheres:** Decompositions were performed under different flowing atmospheres: inert (N<sub>2</sub>, CO<sub>2</sub>), reducing (H<sub>2</sub>), and oxidizing (air).
- **Data Interpretation:** The temperature at the peak maximum in DTG and DSC curves was used as a measure of the reaction temperature and thus, the material's stability. The study identified trends linking stability to factors like the enthalpy of formation of the resulting metal oxide.

The workflow of this approach can be summarized as follows:



[Click to download full resolution via product page](#)

## How to Proceed with Your Comparison

The lack of direct data means you may need to generate the comparative information yourself. Here are some suggestions:

- **Experimental Testing:** You can apply the thermal analysis methodology (TGA/DSC) described above [2] to directly compare **diallyl oxalate** against other diallyl esters or similar compounds.
- **Targeted Literature Search:** Look for specialized databases like **SciFinder** or **Reaxys**, which may contain deeper thermochemical data on this specific compound.
- **Deduce from Analogues:** The polymerization data [1] suggests **diallyl oxalate** has a high tendency for cyclization. You might find research that correlates this molecular property with thermal stability.

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Studies of the polymerization of diallyl compounds. | CoLab [colab.ws]
2. Thermal decomposition of oxalates: Part 25. The effect ... [sciencedirect.com]

To cite this document: Smolecule. [diallyl oxalate thermal stability comparison]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1929053#diallyl-oxalate-thermal-stability-comparison>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)